

Anhydroglucose: A Core Component in Modern Research and Drug Development

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Compound of Interest

Compound Name: **Anhydroglucose**

Cat. No.: **B10753087**

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An in-depth guide to the chemical formula, molecular weight, properties, synthesis, and applications of **anhydroglucose**, tailored for researchers, scientists, and professionals in drug development.

Anhydroglucose, a dehydrated form of glucose, is a fundamental structural unit in pivotal biopolymers such as cellulose and starch. Its unique chemical architecture makes it a versatile building block in various scientific and industrial applications, including the synthesis of novel therapeutic agents and advanced drug delivery systems. This technical guide provides a comprehensive overview of the key aspects of **anhydroglucose**, with a focus on its most common isomers: 1,6-anhydro- β -D-glucopyranose (levoglucosan) and 3,6-anhydro-D-glucose.

Core Chemical and Physical Properties

The fundamental properties of **anhydroglucose** are dictated by its isomeric form. The chemical formula for **anhydroglucose** is $C_6H_{10}O_5$, with a corresponding molecular weight of 162.14 g/mol .[\[1\]](#)[\[2\]](#) Below is a summary of the key physicochemical properties of its prominent isomers.

Property	1,6-Anhydro- β -D-glucopyranose (Levoglucosan)	3,6-Anhydro-D-glucose
Molecular Formula	C ₆ H ₁₀ O ₅	C ₆ H ₁₀ O ₅
Molecular Weight	162.14 g/mol [2]	162.14 g/mol [1]
CAS Number	498-07-7[2]	7625-23-2[1]
Melting Point	182-184 °C[2]	Not available
Solubility	Soluble in water (50 mg/mL) and ethanol.[2]	Not available
Optical Activity	$[\alpha]^{18}/D -66^\circ$ (c = 1 in H ₂ O)[2]	Not available
Structure	Bicyclic	Furanose ring

Synthesis and Experimental Protocols

The synthesis of **anhydroglucose** isomers can be achieved through various chemical routes, often starting from D-glucose or its derivatives.

Synthesis of 1,6-Anhydro- β -D-glucopyranose (Levoglucosan)

A convenient one-step synthesis of levoglucosan from D-glucose can be performed using 2-chloro-1,3-dimethylimidazolinium chloride (DMC) as an activating agent. This method facilitates the intramolecular cyclization to form the 1,6-anhydro bridge.

Experimental Protocol:

- Preparation: In a flame-dried round-bottom flask under an inert atmosphere (e.g., argon), dissolve D-glucose in a suitable solvent.
- Activation: Add 2-chloro-1,3-dimethylimidazolinium chloride (DMC) (approximately 1.1 to 1.5 equivalents) to the solution. A tertiary amine base, such as triethylamine, may be added to neutralize the hydrochloric acid generated during the reaction.

- Reaction: Stir the mixture at a controlled temperature, ranging from room temperature to a moderately elevated temperature (e.g., 50-80 °C), for several hours. Monitor the reaction progress using thin-layer chromatography (TLC).
- Work-up: Upon completion, cool the reaction mixture to room temperature and remove the solvent under reduced pressure.
- Purification: The crude product can be purified by silica gel chromatography to yield high-purity levoglucosan.

Synthesis of 3,6-Anhydro-D-glucal

3,6-Anhydro-D-glucal, a precursor for 3,6-anhydro-D-glucose, can be synthesized from 6-O-Tosyl-D-glucal.

Experimental Protocol:

- Reaction Setup: Treat a solution of 6-O-Tosyl-D-glucal with an excess of lithium aluminum hydride (LiAlH₄).
- Reaction Conditions: The reaction is typically carried out in a suitable etheral solvent under anhydrous conditions.
- Product Formation: The reaction unexpectedly yields 3,6-anhydro-D-glucal as the major product in good yield.^[3]
- Purification: The product can be purified using standard chromatographic techniques.^[3]

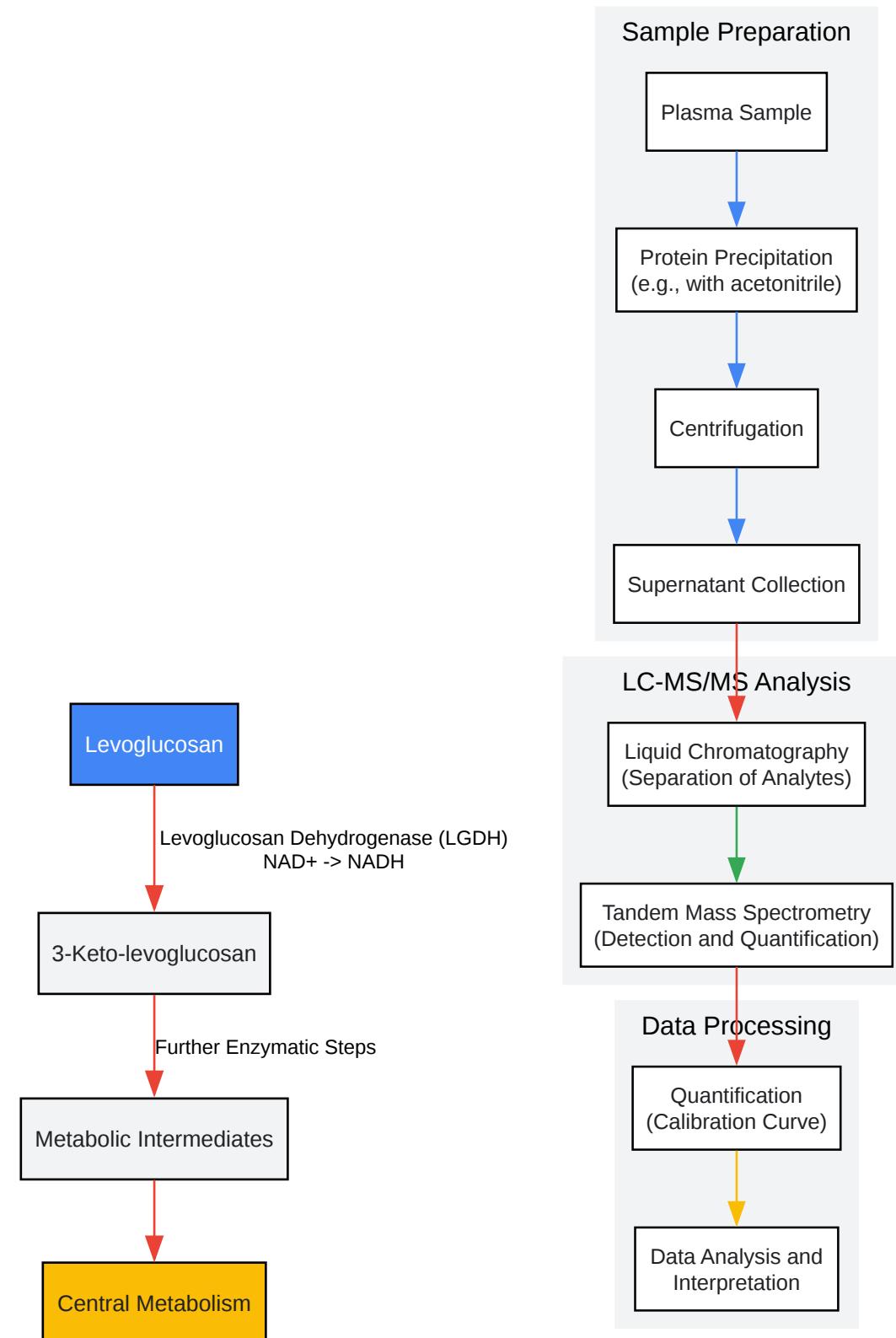
Biological Significance and Signaling Pathways

Anhydroglucose, particularly levoglucosan, is a key intermediate in the metabolism of various microorganisms. Understanding these pathways is crucial for applications in biotechnology and bioremediation.

Fungal Degradation of Levoglucosan

In some fungi, levoglucosan is metabolized to the central metabolite glucose-6-phosphate via the action of levoglucosan kinase (LGK). This enzyme catalyzes both the cleavage of the 1,6-

anhydro ring and the phosphorylation of the glucose molecule.



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